

1,13-Tetradecadien-4-ol chemical properties and structure

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Compound of Interest

Compound Name: 1,13-Tetradecadien-4-ol

Cat. No.: B15092361

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Technical Guide: 1,13-Tetradecadien-4-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,13-Tetradecadien-4-ol is a long-chain unsaturated alcohol with the chemical formula $C_{14}H_{26}O$. Its structure, featuring two double bonds and a hydroxyl group, suggests potential for various chemical reactions and biological activities. This technical guide provides a summary of the currently available chemical and physical properties of **1,13-tetradecadien-4-ol**. Due to the limited specific data for this compound, information on the related compound 1,13-tetradecadiene is also presented for comparative purposes.

Chemical Structure

The structure of **1,13-tetradecadien-4-ol** consists of a fourteen-carbon chain with two double bonds, one at the first and the other at the thirteenth position, and a hydroxyl group located at the fourth carbon.

Molecular Formula: $C_{14}H_{26}O$

Molecular Weight: 210.356 g/mol [1]

CAS Number: 114837-51-3[1]

Chemical and Physical Properties

Specific quantitative data for **1,13-tetradecadien-4-ol**, such as boiling point, melting point, and density, are not readily available in the reviewed literature. The compound is described as a liquid[1].

For the purpose of providing context, the properties of the structurally related compound 1,13-tetradecadiene (CAS: 21964-49-8), which lacks the hydroxyl group, are summarized in the table below. Researchers should exercise caution and note that these values are not directly applicable to **1,13-tetradecadien-4-ol**.

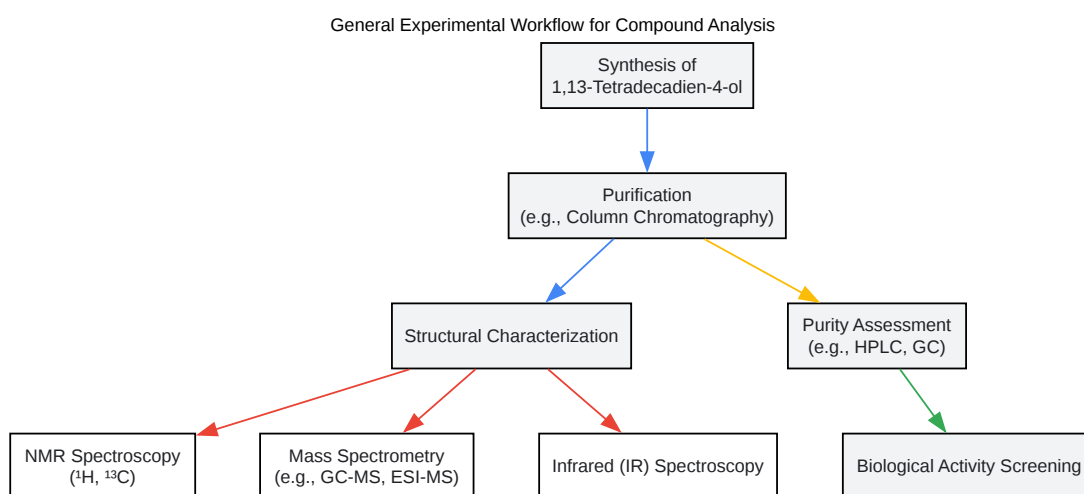
Property	Value (for 1,13-tetradecadiene)
Molecular Formula	C ₁₄ H ₂₆
Molecular Weight	194.36 g/mol [2]
Boiling Point	131 °C at 17 mmHg[2]
Density	0.849 g/mL at 25 °C[2]
Refractive Index	n _{20/D} 1.443[2]
Flash Point	103 °C (closed cup)[2]

Solubility and Storage

1,13-Tetradecadien-4-ol is reported to be soluble in chloroform, diethyl ether, and ethyl acetate. Recommended storage conditions are in a freezer at -20°C under an inert atmosphere.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **1,13-tetradecadien-4-ol** are not described in the available literature. General synthetic methods for unsaturated alcohols could potentially be adapted for its preparation. A generalized workflow for the characterization of a synthesized chemical compound is presented below.



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References

- 1. 1,13-Tetradecadien-4-ol | CymitQuimica [cymitquimica.com]
- 2. 1,13-Tetradecadiene 90 21964-49-8 [sigmaaldrich.com]
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